A Comprehensive Technical Guide to 4-Bromo-2-methylisoquinolin-1(2H)-one

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Compound of Interest

Compound Name:	*4-Bromo-2-methylisoquinolin-1(2H)-one*
CAS No.:	*33930-63-1*
Cat. No.:	*B1267283*

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This guide provides an in-depth analysis of **4-Bromo-2-methylisoquinolin-1(2H)-one**, a heterocyclic compound of significant interest in medicinal chemistry and synthetic organic chemistry. We will explore its core physicochemical properties, with a primary focus on the determination and significance of its molecular weight. Furthermore, this document details a validated synthetic protocol and discusses its role as a versatile building block in the development of targeted therapeutics. This guide is intended to serve as a crucial resource for professionals engaged in drug discovery and development.

Introduction to the Isoquinolinone Scaffold

Isoquinoline and its derivatives are a prominent class of nitrogen-containing heterocyclic compounds that form the core structure of many natural alkaloids and synthetic molecules with diverse biological activities.[1] The isoquinolinone scaffold, in particular, is a privileged structure in medicinal chemistry, frequently appearing in compounds developed for oncology, inflammation, and neurodegenerative diseases.[2] The strategic functionalization of the

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isoquinolinone ring system allows for the fine-tuning of a molecule's steric and electronic properties, which is critical for optimizing its interaction with biological targets. The compound **4-Bromo-2-methylisoquinolin-1(2H)-one** serves as a key intermediate, where the bromine atom at the C4 position provides a reactive handle for introducing further chemical diversity through cross-coupling reactions.[3]

Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is fundamental to its application in research and development. These properties govern its reactivity, solubility, and pharmacokinetic profile.

Molecular Structure and Formula

The foundational identity of **4-Bromo-2-methylisoquinolin-1(2H)-one** is its molecular structure and formula.

- Chemical Name: **4-Bromo-2-methylisoquinolin-1(2H)-one**[4]
- CAS Number: 33930-63-1[5]
- Molecular Formula: $C_{10}H_8BrNO$[6]

The structure consists of a bicyclic isoquinolinone core, with a bromine atom substituted at the 4th position and a methyl group attached to the nitrogen atom at the 2nd position.

Caption: 2D structure of **4-Bromo-2-methylisoquinolin-1(2H)-one**.

Molecular Weight: A Critical Parameter

The molecular weight is a crucial piece of data for any chemical compound, essential for stoichiometric calculations in synthesis and for analytical characterization, particularly in mass spectrometry. It's important to distinguish between two commonly used values: the average molecular weight (or molar mass) and the monoisotopic mass.

- Average Molecular Weight: This is calculated using the weighted average of the natural abundances of the isotopes of each element. It is the value used for weighing out macroscopic quantities of the substance for reactions.

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- Monoisotopic Mass: This is calculated using the mass of the most abundant isotope of each element (e.g., ^{12}C, ^{1}H, ^{14}N, ^{16}O, ^{79}Br). This value is critical for high-resolution mass spectrometry (HRMS), which can measure the mass of individual ions with high precision and is used to confirm the elemental composition of a molecule.

The key physicochemical and computed properties for **4-Bromo-2-methylisoquinolin-1(2H)-one** are summarized below.

Property	Value	Source
Molecular Weight	238.08 g/mol	[7][6]
Exact Mass	236.97893 Da	[7]
Molecular Formula	$C_{10}H_8BrNO$	[6]
Melting Point	129-130 °C	
Boiling Point (Predicted)	345.8 °C at 760 mmHg	[4]
XLogP3	1.9	

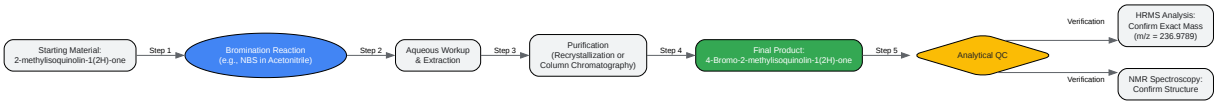
Synthesis and Analytical Verification

The utility of **4-Bromo-2-methylisoquinolin-1(2H)-one** as a building block necessitates reliable synthetic and analytical procedures. The bromine atom is often introduced onto a pre-formed isoquinolinone scaffold.

Conceptual Synthetic Workflow

A common approach involves the bromination of the parent compound, 2-methylisoquinolin-1(2H)-one. The subsequent verification of the molecular weight via mass spectrometry is a critical quality control step.

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Caption: General workflow for synthesis and analytical verification.

Example Synthetic Protocol: Bromination of 2-methylisoquinolin-1(2H)-one

This protocol is a representative method. Researchers should always first consult primary literature and perform appropriate risk assessments.

- Reaction Setup: To a solution of 2-methylisoquinolin-1(2H)-one (1.0 equiv.) in a suitable solvent such as acetonitrile or dichloromethane, add N-Bromosuccinimide (NBS) (1.1 equiv.) portion-wise at 0 °C.
    - Causality: Using a slight excess of NBS ensures complete consumption of the starting material. The reaction is performed at a low temperature to control the reaction rate and minimize the formation of potential di-brominated byproducts.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Workup: Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to consume any remaining NBS. Dilute the mixture with water and extract the product with an organic solvent (e.g., dichloromethane or ethyl acetate).
    - Trustworthiness: This quenching step is a self-validating control; the disappearance of the yellow/orange color associated with bromine indicates the reaction has been successfully

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stopped and made safe for handling.

- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude residue by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Analytical Verification by High-Resolution Mass Spectrometry (HRMS)

Confirming the molecular weight is paramount to verifying the identity of the synthesized compound.

- Sample Preparation: Prepare a dilute solution of the purified product in a suitable solvent (e.g., methanol or acetonitrile) compatible with mass spectrometry.

- Instrumentation: Analyze the sample using an HRMS instrument, such as a Time-of-Flight (TOF) or Orbitrap mass spectrometer, typically using electrospray ionization (ESI) in positive ion mode.

- Data Analysis: The resulting spectrum should show a prominent ion peak corresponding to the protonated molecule $[M+H]^+$. For **4-Bromo-2-methylisoquinolin-1(2H)-one**, this will appear as a characteristic doublet due to the nearly equal natural abundance of the bromine isotopes (^{79}Br and ^{81}Br). The measured m/z value for the ^{79}Br isotopologue should be within 5 ppm of the calculated exact mass (236.9789 + 1.0073 = 237.9862 Da).

Applications in Drug Discovery

4-Bromo-2-methylisoquinolin-1(2H)-one is a valuable intermediate in the synthesis of more complex molecules, particularly for targeted therapies. The bromine atom serves as a versatile synthetic handle for palladium-catalyzed cross-coupling reactions, such as the Suzuki and Buchwald-Hartwig reactions.[8] These reactions allow for the facile introduction of various aryl, heteroaryl, or amine groups at the C4 position, enabling the rapid generation of compound libraries for structure-activity relationship (SAR) studies. For instance, this intermediate is used in the synthesis of kinase inhibitors for cancer therapy and other bioactive molecules with potential antiviral and anti-inflammatory properties.[8]

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Conclusion

4-Bromo-2-methylisoquinolin-1(2H)-one is a fundamental building block in modern medicinal chemistry. Its precise molecular weight of 238.08 g/mol (average) and exact mass of 236.97893 Da are defining characteristics that are essential for its synthesis and analytical confirmation. The strategic placement of the bromine atom on the privileged isoquinolinone core provides a reliable platform for chemical elaboration, making it an indispensable tool for researchers and scientists dedicated to the development of novel therapeutics.

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